

# An In-depth Technical Guide to cis-1-ethyl-3-methylcyclohexane

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## Compound of Interest

Compound Name: Cyclohexane, 1-ethyl-3-methyl-,  
cis-

Cat. No.: B102497

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This guide provides detailed information on the chemical properties of cis-1-ethyl-3-methylcyclohexane, tailored for researchers, scientists, and professionals in drug development.

## Quantitative Data Summary

The fundamental chemical properties of cis-1-ethyl-3-methylcyclohexane are summarized in the table below for easy reference and comparison.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>18</sub> [1][2][3][4][5]
Molecular Weight	126.24 g/mol [4]
CAS Registry Number	19489-10-2[1][2]

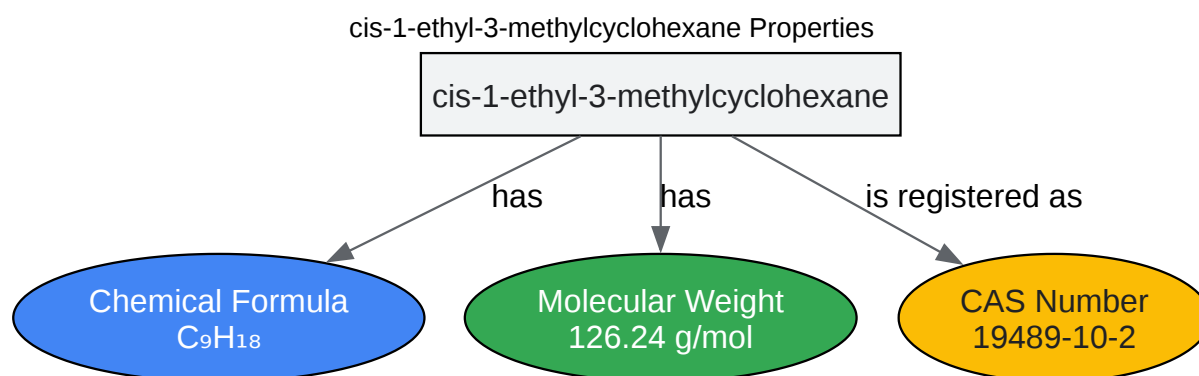
## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of cis-1-ethyl-3-methylcyclohexane are not readily available from foundational chemical property databases. Researchers requiring specific experimental details would need to consult specialized chemical synthesis and analysis literature, such as peer-reviewed journals or detailed laboratory manuals that focus on cycloalkane derivatives. These protocols would typically include

methods for synthesis, purification (e.g., distillation, chromatography), and characterization (e.g., NMR spectroscopy, mass spectrometry, and gas chromatography).

## Structural and Property Relationship

The following diagram illustrates the logical relationship between the compound's name and its fundamental chemical properties.



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Caption: Logical relationship of cis-1-ethyl-3-methylcyclohexane to its key identifiers.

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## References

- 1. guidechem.com [guidechem.com]
- 2. cis-1-Ethyl-3-methyl-cyclohexane [webbook.nist.gov]
- 3. cis-1-ethyl-3-methylcyclohexane [stenutz.eu]
- 4. 19489-10-2 CAS MSDS (CIS-1-ETHYL-3-METHYLCYCLOHEXANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 5. cis-1-Ethyl-3-methyl-cyclohexane (CAS 19489-10-2) - Chemical & Physical Properties by Cheméo [cheméo.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to cis-1-ethyl-3-methylcyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102497#cis-1-ethyl-3-methylcyclohexane-chemical-formula-and-weight]

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